

Application Notes and Protocols: Naphthol Green B as a Counterstain in Trichrome Methods

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Compound of Interest

Compound Name: Naphthol Green B

Cat. No.: B7797374

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These application notes provide a comprehensive guide to utilizing **Naphthol Green B** as a counterstain in trichrome staining methods. This document outlines the principles of **Naphthol Green B** in trichrome staining, offers a comparative overview with other common green counterstains, and provides detailed protocols for its application.

Introduction to Naphthol Green B in Trichrome Staining

Naphthol Green B, also known as Acid Green 1, is a synthetic nitroso dye that serves as an effective counterstain in various polychrome staining techniques, including specific variants of trichrome stains.^[1] In these methods, it is primarily used to impart a vibrant green color to collagen and other connective tissue elements, providing a stark contrast to the nuclear and cytoplasmic stains.^{[1][2]} The principle of trichrome staining relies on the differential binding of anionic dyes to tissue components based on their molecular size and the tissue's permeability.^[1] **Naphthol Green B**, being an anionic dye, binds to basic tissue components, particularly the abundant amino groups in collagen fibers, through electrostatic interactions.^[1]

Trichrome stains are invaluable in histopathology for assessing the degree of fibrosis in various tissues, such as in liver cirrhosis or cardiac pathology, where the extent of collagen deposition is a critical diagnostic and prognostic marker.[1] **Naphthol Green B** can be used as a substitute for more commonly used green counterstains like Light Green SF yellowish and Fast Green FCF.[1][2]

Comparative Overview of Green Counterstains

While quantitative comparative data on the performance of **Naphthol Green B** against other green counterstains in trichrome methods is limited in published literature, a qualitative comparison can be made based on available information.

Feature	Naphthol Green B	Light Green SF Yellowish	Fast Green FCF
Synonyms	Acid Green 1	Acid Green 5	Food Green 3, FD&C Green No. 3
C.I. Number	10020	42095	42053
Primary Use in Trichrome	Stains collagen green in specific methods like Mollier's trichrome.[1]	Standard counterstain for collagen in Masson's trichrome in North America.	Recommended substitute for Light Green SF yellowish; less prone to fading.
Photostability	Information on photostability in stained tissues is limited.	Known to fade over time.	More brilliant and less likely to fade compared to Light Green SF yellowish.
Staining Context	Can be used in multi-step trichrome staining protocols.	A key component in Masson's trichrome and Papanicolaou's EA series.	Used in Masson's and Gomori's trichrome stains, and in the quantitative Sirius Red/Fast Green assay.[3]

Experimental Protocols

Two detailed protocols for trichrome staining using **Naphthol Green B** are provided below. It is recommended that for formalin-fixed tissues, a secondary fixation (mordanting) step with Bouin's fluid is beneficial for enhancing staining intensity and contrast.

Protocol 1: Mollier's Trichrome Stain for Elastic and Collagen Fibers

This method is effective in differentiating elastic fibers, collagen, and various cellular elements.

[\[1\]](#)

Materials:

- 5µm paraffin-embedded tissue sections
- Weigert's iron hematoxylin
- Solution A (Elastic Fiber Stain):
 - Orcein: 0.8 g
 - 100% Ethanol: 50 mL
 - Distilled water: 50 mL
 - Hydrochloric acid: 1 mL
- Solution B (Plasma Stain):
 - Azocarmine: 2 g
 - Glacial acetic acid: 1 mL
 - Distilled water: 100 mL
- Solution C (Differentiator):
 - Phosphotungstic acid: 5 g

- Distilled water: 100 mL
- Solution D (Collagen Stain):
 - **Naphthol green B**: 1 g
 - Glacial acetic acid: 1 mL
 - Distilled water: 100 mL^[4]
- Ethanol series (95% and 100%)
- Xylene
- Resinous mounting medium

Procedure:

- Deparaffinize sections in xylene and rehydrate through descending grades of ethanol to water.
- Place sections in Solution A for 12 hours to stain elastic fibers.
- Rinse in 70% ethanol.
- Stain nuclei with Weigert's iron hematoxylin for 1-3 minutes.
- Wash in running tap water for 15 minutes.
- Place in Solution B for 15-30 minutes.
- Rinse with distilled water.
- Decolorize in Solution C for 2-6 hours, changing the solution three times.
- Rinse quickly with distilled water.
- Place in Solution D for 15-30 minutes to stain collagen.

- Agitate vigorously in 95% ethanol for 30 seconds.
- Dehydrate through two changes of 100% ethanol.
- Clear in two changes of xylene.
- Mount with a resinous mounting medium.

Expected Results:

- Nuclei: Blue to black[1]
- Elastic Fibers: Black[1]
- Erythrocytes: Red[1]
- Cytoplasm: Purple[1]
- Collagen: Green[1]

Protocol 2: Modified Lillie's (Masson's) Trichrome with Naphthol Green B Counterstain

This protocol is a modification of a common Masson's trichrome stain, substituting **Naphthol Green B** for the traditional green counterstain.[2]

Materials:

- 5µm paraffin-embedded tissue sections
- Bouin's fluid (optional, for secondary fixation)
- Weigert's iron hematoxylin
- Biebrich scarlet-acid fuchsin solution
- Phosphomolybdic/Phosphotungstic acid solution
- **Naphthol Green B** solution:

- **Naphthol Green B:** 2.5 g
- Distilled water: 100 mL
- Glacial acetic acid: 2.5 mL[2]
- 1% Acetic acid solution
- Ethanol series (70%, 95%, 100%)
- Xylene
- Resinous mounting medium

Procedure:

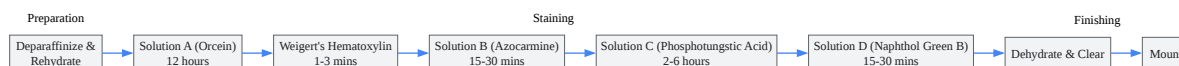
- Deparaffinize sections in xylene (2 changes, 5 minutes each).
- Rehydrate through descending grades of ethanol (100%, 95%, 70%; 2 minutes each).
- Rinse in distilled water.
- Optional Mordanting: If not fixed in a picric acid-containing fixative, mordant in Bouin's fluid at 56-60°C for 1 hour or overnight at room temperature. Wash in running tap water to remove picric acid.
- Nuclear Staining:
 - Stain in Weigert's iron hematoxylin for 10 minutes.
 - Wash in running tap water for 10 minutes.
 - Rinse in distilled water.
- Cytoplasmic and Muscle Staining:
 - Stain in Biebrich scarlet-acid fuchsin solution for 10-15 minutes.
 - Rinse in distilled water.

- Differentiation:
 - Place in Phosphomolybdic/Phosphotungstic acid solution for 10-15 minutes.
- Collagen Staining:
 - Transfer directly to **Naphthol Green B** solution for 5-10 minutes.
 - Rinse briefly in distilled water.
- Final Rinse:
 - Place in 1% acetic acid solution for 2 minutes.
 - Rinse in distilled water.
- Dehydration and Mounting:
 - Dehydrate quickly through ascending grades of ethanol.
 - Clear in xylene and mount with a resinous medium.

Expected Results:

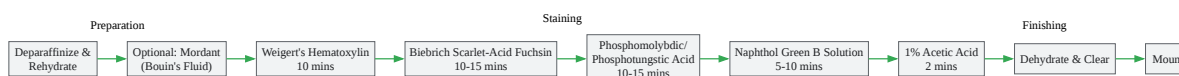
- Nuclei: Black[2]
- Cytoplasm, Muscle, Erythrocytes: Red/Pink[2]
- Collagen: Green[2]

Visualized Workflows



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Caption: Workflow for Mollier's Trichrome Staining using **Naphthol Green B**.



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Caption: Workflow for Modified Lillie's Trichrome with **Naphthol Green B**.

Concluding Remarks

Naphthol Green B is a valuable and effective counterstain for collagen in trichrome staining protocols. It offers a distinct green coloration that provides excellent contrast for the visualization and assessment of connective tissue. While direct quantitative comparisons with other green counterstains are not readily available in the literature, the protocols provided here offer a solid foundation for its application in research and diagnostic settings. For studies requiring long-term archiving of slides, a preliminary evaluation of the photostability of **Naphthol Green B**-stained sections under specific laboratory conditions may be warranted.

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